

Application Notes and Protocols for the AMC Fluorophore

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Boc-Leu-Ser-Thr-Arg-AMC*

Cat. No.: *B15624219*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

7-Amino-4-methylcoumarin (AMC) is a versatile and widely used blue fluorescent dye.^[1] Its derivatives are particularly valuable as fluorogenic substrates for a variety of enzymatic assays, including those for proteases and hydrolases.^{[2][3]} The core principle of these assays lies in the "turn-on" fluorescence mechanism. When AMC is conjugated to a substrate, such as a peptide, its fluorescence is quenched.^[2] Enzymatic cleavage of the substrate releases free AMC, leading to a significant increase in fluorescence intensity that can be readily measured.^{[2][3]} This property provides a high signal-to-noise ratio, making AMC-based assays highly sensitive and suitable for high-throughput screening.^[2]

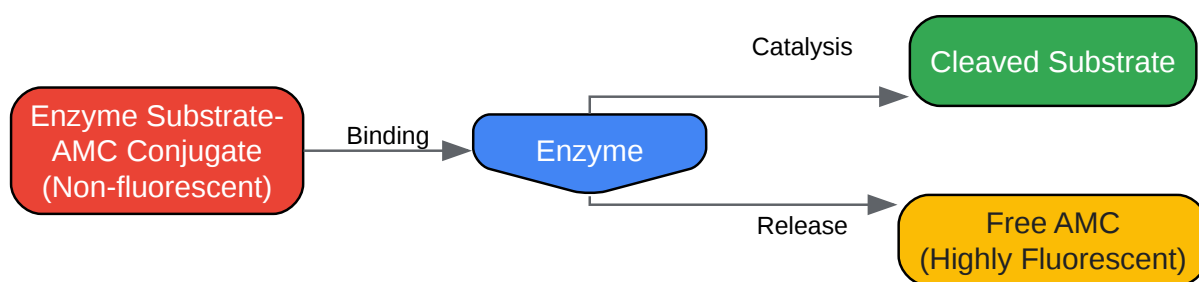
Photophysical and Chemical Properties of AMC

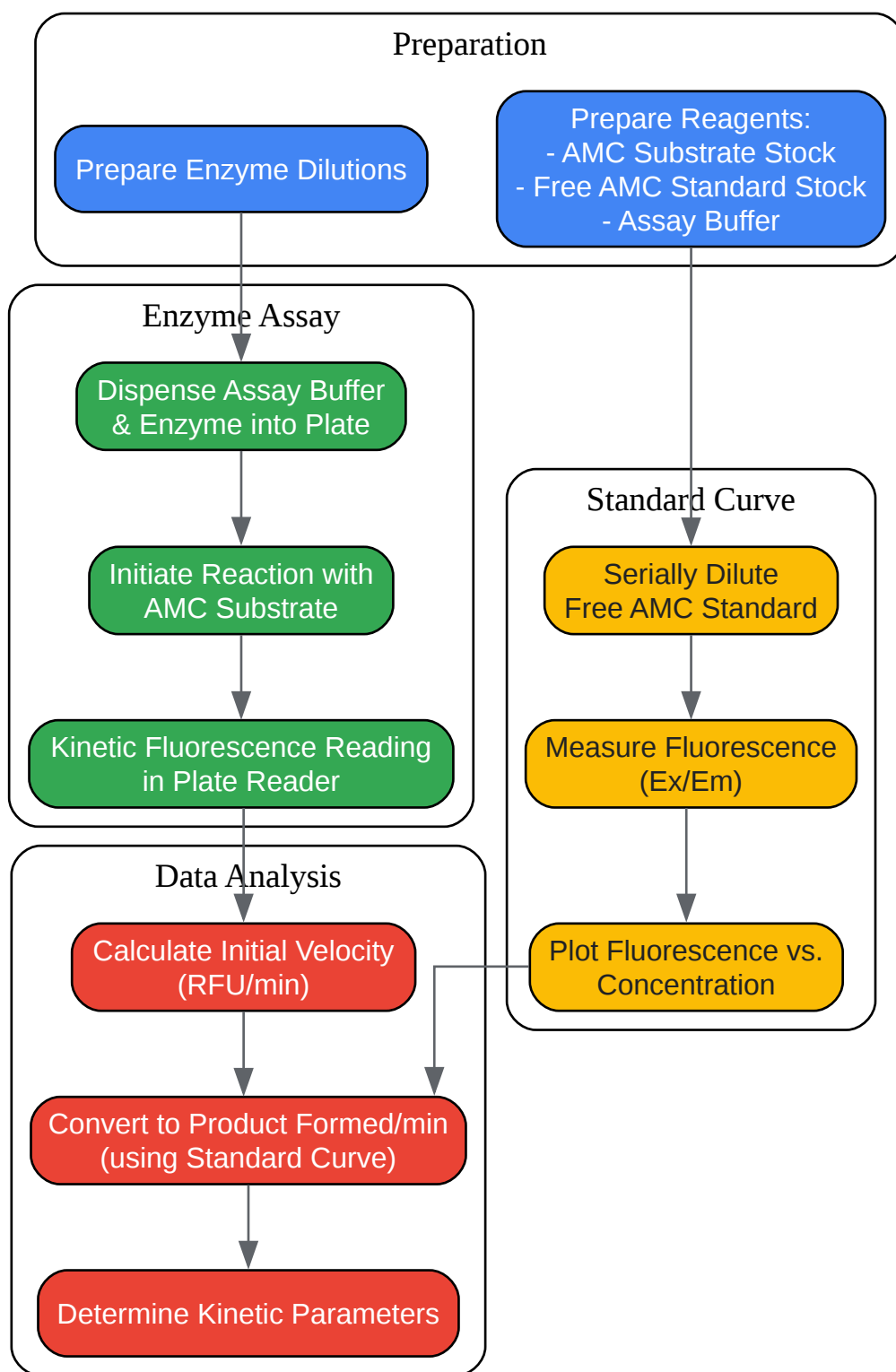
The photophysical properties of AMC are crucial for designing and executing fluorescence-based experiments. The following table summarizes the key quantitative data for AMC.

Property	Value	Source(s)
CAS Number	26093-31-2	[3] [4] [5] [6]
Molecular Formula	C ₁₀ H ₉ NO ₂	[3] [5] [6]
Molecular Weight	175.18 g/mol	[6]
Excitation Maximum (λ _{ex})	341-365 nm	[1] [5] [7]
Emission Maximum (λ _{em})	440-460 nm	[1] [7] [8]
Molar Extinction Coefficient (ε)	17,800 M ⁻¹ cm ⁻¹ (in Ethanol)	
Quantum Yield (Φ)	~0.5 (in Ethanol)	[9]

Principle of AMC-Based Fluorogenic Assays

The utility of AMC in enzyme assays stems from the significant change in its fluorescence upon enzymatic activity. This "turn-on" mechanism is a form of static quenching.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FluoroFinder [app.fluorofinder.com]
- 2. benchchem.com [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. peptide.com [peptide.com]
- 5. caymanchem.com [caymanchem.com]
- 6. chemscene.com [chemscene.com]
- 7. Spectrum [AMC (7-Amino-4-methylcoumarin)] | AAT Bioquest [aatbio.com]
- 8. adipogen.com [adipogen.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the AMC Fluorophore]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15624219/docs#application-notes-and-protocols-for-the-amc-fluorophore>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)